



Application Notes and Protocols for H₂¹⁷O-Tracer Metabolomics

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Stable isotope tracing is a powerful technique for elucidating metabolic pathways and quantifying metabolic fluxes. While ¹³C and ¹⁵N are the most commonly used isotopes, the heavy oxygen isotope, ¹⁷O, offers a unique tool for tracing the flow of water and oxygen in biological systems. H₂¹⁷O can be used as a tracer to study a variety of metabolic processes, including hydration reactions, oxygen incorporation, and the activity of specific enzymes. These application notes provide detailed protocols for utilizing H₂¹⁷O as a tracer in metabolomics studies, with a focus on applications in drug discovery and development.

Recent advancements in analytical techniques, particularly nuclear magnetic resonance (NMR) spectroscopy and mass spectrometry (MS), have made it possible to detect and quantify the low natural abundance of ¹⁷O, enabling its use as a metabolic tracer.[1] By introducing ¹⁷O-labeled water into a biological system, researchers can track the incorporation of the isotope into various metabolites, providing insights into pathway dynamics and drug-target engagement.[2][3]

Key Applications in Drug Development

The use of H₂17O as a tracer in metabolomics can be applied at various stages of the drug development pipeline:[3][4]

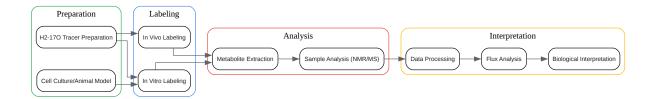


- Target Identification and Validation: Elucidating the mechanism of action of a drug by observing its effect on specific metabolic pathways.
- Pharmacodynamics: Assessing the metabolic response to a drug candidate in a time- and dose-dependent manner.
- Toxicity Studies: Identifying off-target effects of a drug by monitoring unexpected changes in metabolic fluxes.
- Biomarker Discovery: Identifying metabolic biomarkers that can be used to monitor disease progression and drug efficacy.

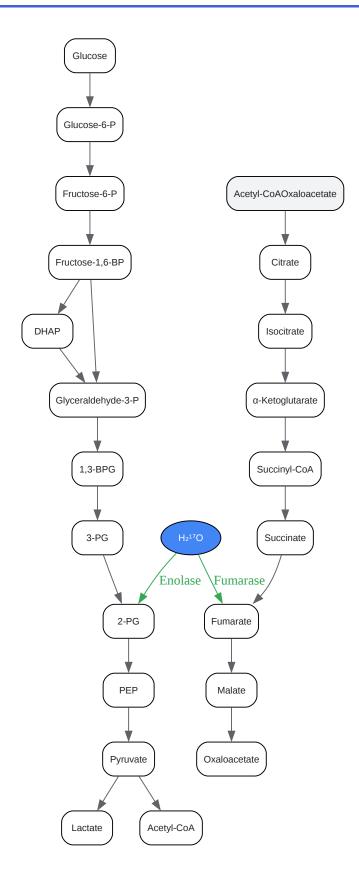
Experimental Workflow Overview

A typical H₂17O-tracing metabolomics experiment involves several key steps, from cell culture or in vivo labeling to data analysis and interpretation.









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References

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